

# Application Notes and Protocols for Dot1L-IN-5

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## Compound of Interest

Compound Name: *Dot1L-IN-5*  
Cat. No.: *B12431334*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dot1L-IN-5** is a highly potent and specific small molecule inhibitor of the histone methyltransferase Disruptor of Telomeric Silencing 1-Like (DOT1L).<sup>[1][2]</sup> DOT1L is the sole enzyme responsible for the methylation of histone H3 at lysine 79 (H3K79), a post-translational modification associated with actively transcribed genes.<sup>[3][4][5]</sup> Aberrant DOT1L activity is implicated in the pathogenesis of certain cancers, particularly mixed-lineage leukemia (MLL)-rearranged leukemias, making it a compelling target for therapeutic intervention.<sup>[3][6][7]</sup> These application notes provide detailed protocols for the preparation of **Dot1L-IN-5** stock solutions and summarize its biological activity for use in research and drug development.

### Quantitative Data Summary

The following table summarizes the key quantitative data for **Dot1L-IN-5**.

Parameter	Value	Reference
Molecular Weight	592.96 g/mol	[2]
IC <sub>50</sub> (DOT1L)	0.17 nM	[1][2]
Cellular ED <sub>50</sub> (H3K79me2 ELISA, HeLa cells)	2.9 nM	[1][2]
Cellular ED <sub>50</sub> (HOXA9 RGA, Molm-13 cells)	30 nM	[1][2]
Solubility in DMSO	250 mg/mL (421.61 mM)	[2]

## Experimental Protocols

### Preparation of Dot1L-IN-5 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Dot1L-IN-5** in Dimethyl Sulfoxide (DMSO).

#### Materials:

- **Dot1L-IN-5** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended for high concentrations)[2]

#### Protocol:

- Equilibrate Reagents: Allow the **Dot1L-IN-5** powder and DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh **Dot1L-IN-5**: Accurately weigh the desired amount of **Dot1L-IN-5** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.93 mg of **Dot1L-IN-5**

(Molecular Weight = 592.96 g/mol ).

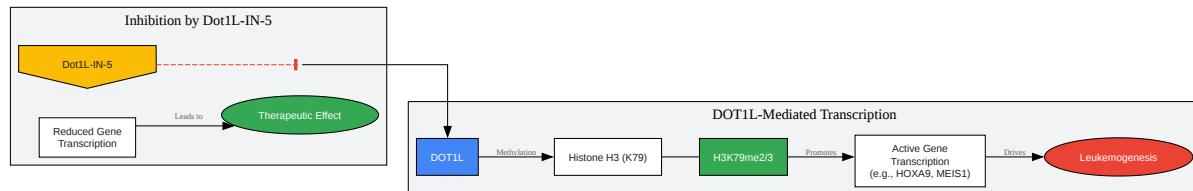
- Dissolve in DMSO: Add the appropriate volume of DMSO to the weighed **Dot1L-IN-5** powder. For a 10 mM stock solution, the required volume of DMSO can be calculated using the following formula: Volume (L) = Mass (g) / (Molecular Weight ( g/mol ) \* Concentration (mol/L))
- Ensure Complete Dissolution: Vortex the solution thoroughly to dissolve the compound. If necessary, sonicate the solution in an ultrasonic bath for short intervals to ensure complete dissolution, especially for higher concentrations.[2]
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][8]

Stock Solution Preparation Table (for different masses of **Dot1L-IN-5**):[1][8]

Desired Concentration	Mass of Dot1L-IN-5	Volume of DMSO
1 mM	1 mg	1.6865 mL
5 mM	1 mg	0.3373 mL
10 mM	1 mg	0.1686 mL
1 mM	5 mg	8.4323 mL
5 mM	5 mg	1.6865 mL
10 mM	5 mg	0.8432 mL

## Visualizations

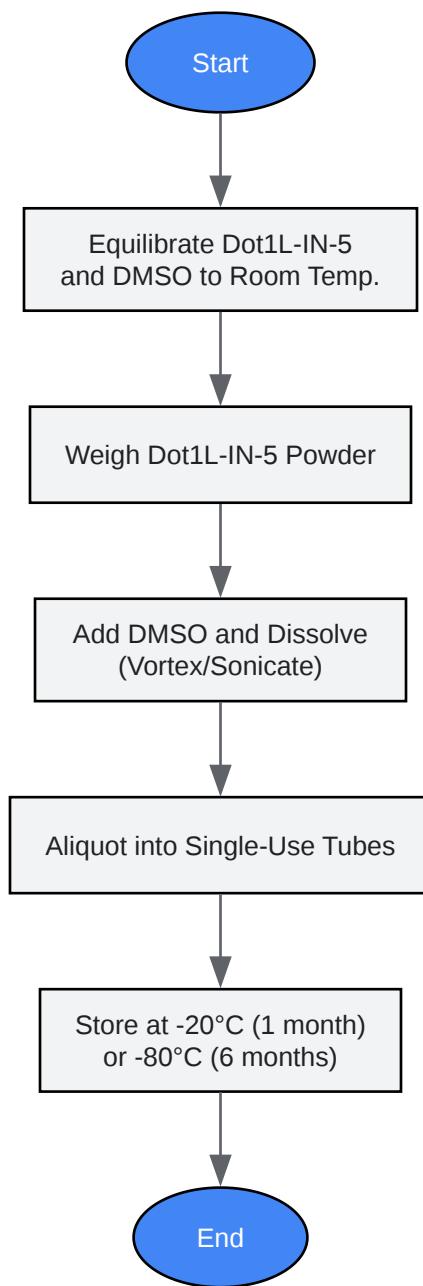
### Signaling Pathway of DOT1L Inhibition



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Caption: DOT1L methylates H3K79, promoting transcription of oncogenes. **Dot1L-IN-5** inhibits this process.

## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Dot1L-IN-5** stock solution.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. DOT1L: a key target in normal chromatin remodelling and in mixed-lineage leukaemia treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. What are DOT1L inhibitors and how do they work? [synapse.patsnap.com]
- 7. A Medicinal Chemistry Perspective for Targeting Histone H3 Lysine79 Methyltransferase DOT1L - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
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